X-ray crystallography of (3R)-3,5-Dimethylmorpholine derivatives

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Compound of Interest

Compound Name: *(3R)-3,5-Dimethylmorpholine*

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An In-Depth Comparison Guide: X-Ray Crystallography Strategies for **(3R)-3,5-Dimethylmorpholine** Derivatives

Introduction to the Chiral Morpholine Challenge

The **(3R)-3,5-dimethylmorpholine** scaffold is a privileged chiral building block in modern medicinal chemistry, frequently utilized to enhance target selectivity, metabolic stability, and brain penetrance in drug discovery programs (such as the development of potent mTOR and PI3K inhibitors)[1].

Determining the absolute configuration (e.g., 3R,5S vs. 3R,5R) and the exact 3D ring conformation (chair vs. boat, axial vs. equatorial methyl positioning) is paramount for understanding structure-activity relationships. X-ray crystallography remains the undisputed gold standard for this structural elucidation[2]. However, as a low-molecular-weight secondary amine, the free base of 3,5-dimethylmorpholine often presents as a volatile liquid or a low-melting, hygroscopic solid[3]. This physical state makes direct single-crystal growth exceptionally challenging, necessitating strategic chemical interventions to lock the molecule into a rigid, repeating 3D lattice.

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This guide objectively compares the three primary methodologies for obtaining diffraction-quality crystals of **(3R)-3,5-dimethylmorpholine** derivatives: Direct Free Base Crystallization, Acid Addition Salt Formation, and Heavy-Atom Derivatization.

Comparative Analysis of Crystallization Strategies

Direct Free Base Crystallization

- Mechanism: Relies on weak van der Waals forces and limited hydrogen bonding (via the single morpholine NH and oxygen) to form a crystal lattice.
- Causality & Limitations: Because the kinetic energy at room temperature easily overcomes these weak intermolecular forces, the free base rarely crystallizes well. Even when solids are formed, they are often prone to twinning or high thermal displacement parameters, leading to poor X-ray diffraction resolution.
- Best For: High-molecular-weight, highly functionalized derivatives where the morpholine is part of a larger, rigid scaffold.

Acid Addition Salt Formation (e.g., Hydrochloride or Tartrate)

- Mechanism: Utilizes the inherent basicity of the morpholine nitrogen to form an ammonium salt.
- Causality & Advantages: Protonation transforms the weak intermolecular interactions into strong, highly directional ionic bonds. This drastically increases the lattice energy and melting point, facilitating robust crystal growth[4][5]. Furthermore, using a chiral acid (like L-tartaric acid) forms diastereomeric salts, which not only aids in crystallization but provides an internal chiral reference for assigning relative stereochemistry.
- Best For: Rapid structural confirmation of intermediate building blocks.

Covalent Heavy-Atom Derivatization (e.g., 4-Bromobenzoylation)

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- Mechanism: Covalently attaching a heavy-atom-containing moiety (such as a 4-bromobenzoyl group) to the morpholine nitrogen.
- Causality & Advantages: This strategy serves a dual purpose. First, the bulky aromatic group increases molecular weight and promotes

  stacking, driving crystallization. Second, and most crucially, the heavy bromine atom exhibits strong anomalous dispersion (anomalous scattering) when exposed to standard Cu-K

  or Mo-K

  X-ray sources. This allows crystallographers to calculate a highly reliable Flack parameter, unambiguously confirming the (3R) absolute stereochemistry[2].
- Best For: Definitive proof of absolute configuration for regulatory submissions or patent filings.

Quantitative Performance Comparison

The following table summarizes the historical performance metrics of these three strategies when applied to low-molecular-weight chiral morpholines.

Crystallization Strategy	Primary Lattice Driving Force	Typical Resolution (Å)	Flack Parameter Confidence	Average Time to Crystal
Free Base Slow Evaporation	Weak van der Waals	> 1.0 (if solid)	Low (requires Cu-K)	2 - 4 Weeks
Hydrochloride Salt	Strong Ionic Bonds	0.7 - 0.9	Moderate	3 - 7 Days
4-Bromobenzoyl Amide	H-Bonding & Stacking	0.6 - 0.8	Very High (< 0.05)	5 - 10 Days
Target Protein Co-crystal	Hydrophobic & H-Bonds	2.5 - 3.5	N/A (Protein phased)	1 - 3 Months

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Experimental Methodologies

To ensure reproducibility, the following protocols are designed as self-validating systems. The physical chemistry of the chosen solvent systems inherently regulates the rate of nucleation, minimizing the formation of amorphous precipitates.

Protocol A: Diastereomeric Salt Formation via Vapor Diffusion

This method uses an anti-solvent diffusion technique to ensure slow nucleation, which is self-correcting for crystal defects compared to rapid thermal cooling.

- Dissolution: Dissolve 1.0 mmol of the **(3R)-3,5-dimethylmorpholine** derivative in 2.0 mL of anhydrous methanol in a small inner vial.
- Salt Formation: Add 1.05 mmol of L-tartaric acid (or anhydrous HCl in dioxane) to the solution. Stir gently until completely homogeneous.
- Chamber Setup: Place the uncapped inner vial into a larger outer vial containing 5.0 mL of an anti-solvent (e.g., diethyl ether or pentane).
- Diffusion: Seal the outer vial tightly. Over 3–7 days, the volatile anti-solvent will slowly diffuse into the methanol solution, gradually lowering the solubility of the salt and inducing the growth of high-quality, single-crystal prisms.

Protocol B: Heavy-Atom Derivatization (N-4-Bromobenzoylation)

Covalent attachment guarantees 1:1 stoichiometry in the crystal lattice, eliminating the variable occupancy issues sometimes seen in non-covalent co-crystals.

- Reaction: In a dry flask, dissolve 1.0 mmol of the morpholine derivative and 1.5 mmol of triethylamine in 5 mL of anhydrous dichloromethane (DCM) at 0 °C.
- Coupling: Slowly add 1.1 mmol of 4-bromobenzoyl chloride dropwise. Allow the reaction to warm to room temperature and stir for 2 hours.

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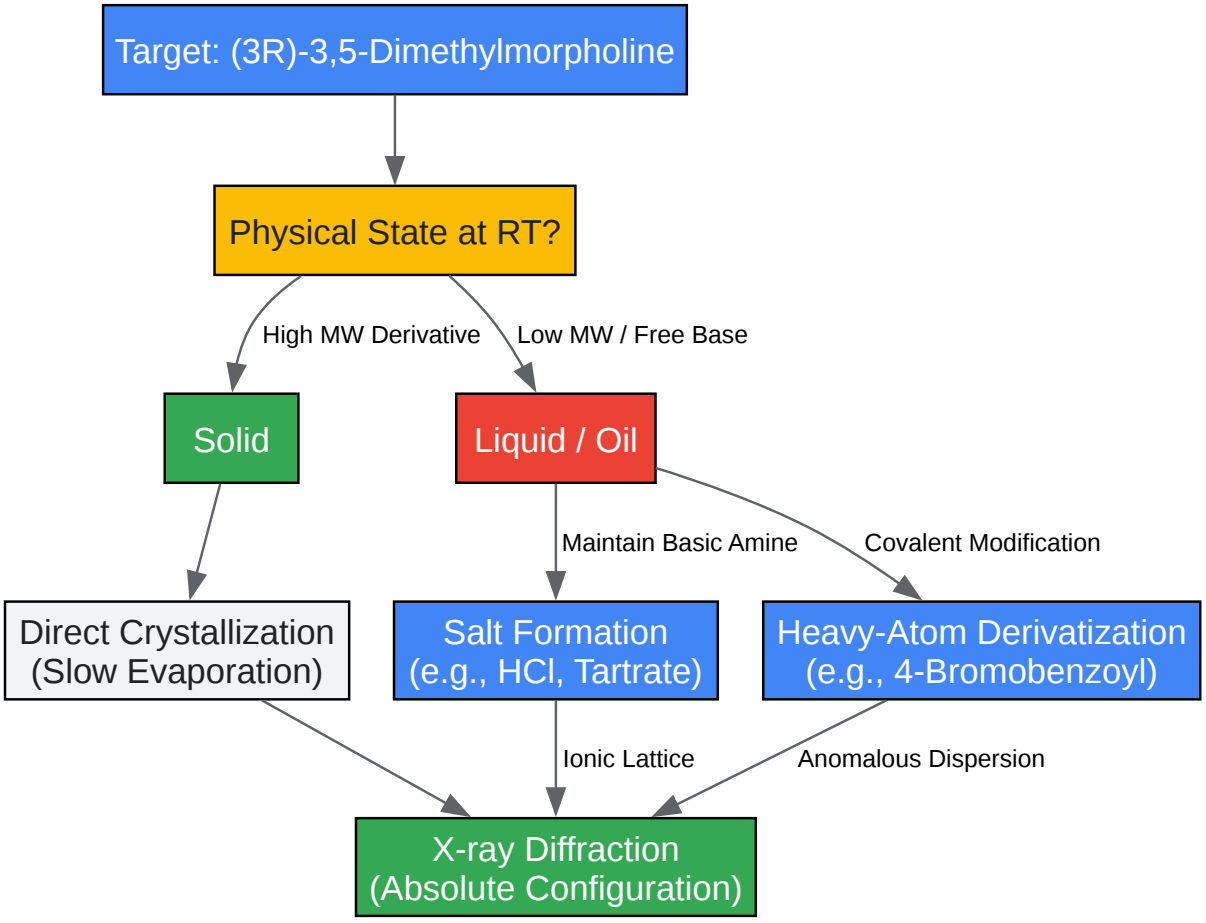
- Workup: Quench with saturated aqueous

  , extract with DCM, dry over

  , and concentrate under reduced pressure.

- Crystallization: Dissolve the crude amide in a minimum amount of hot ethyl acetate. Slowly add hexanes dropwise until the solution becomes slightly cloudy, then add one drop of ethyl acetate to clear it. Allow the solution to cool undisturbed in a dark, vibration-free environment to yield diffraction-quality needles.

Crystallization Decision Workflow



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Decision workflow for crystallizing **(3R)-3,5-dimethylmorpholine** derivatives for X-ray analysis.

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References

- Title: 4-(Difluoromethyl)-5-(4-((3R,5S)-3,5-dimethylmorpholino)-6-((R)-3-methylmorpholino)-1,3,5-triazin-2-yl)pyridin-2-amine (PQR626), a Potent, Orally Available, and Brain-Penetrant mTOR Inhibitor | Source: ACS Publications | URL:[Link]

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